

Personal protective equipment for handling Saroglitazar sulfoxide-d4

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Compound of Interest

Compound Name: Saroglitazar sulfoxide-d4

Cat. No.: B15555423

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Essential Safety and Handling Guide for Saroglitazar Sulfoxide-d4

This guide provides crucial safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, handling **Saroglitazar sulfoxide-d4**. The following procedures for personal protective equipment (PPE), handling, and disposal are based on available data for the parent compound, Saroglitazar, and should be implemented to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **Saroglitazar sulfoxide-d4** is not readily available, the SDS for Saroglitazar indicates that it is considered toxic, a moderate to severe skin and eye irritant, and may cause an allergic skin reaction.^{[1][2]} Therefore, stringent safety protocols are required.

Recommended Personal Protective Equipment (PPE):

- **Respiratory Protection:** A suitable respirator should be worn to avoid inhalation of dust or aerosols.^[2] In a well-ventilated area, a NIOSH-approved N95 or higher-rated dust mask may be sufficient for handling small quantities. For larger quantities or in situations with potential for aerosolization, a self-contained breathing apparatus is recommended.^{[1][3]}

- Eye Protection: Chemical safety goggles with side-shields are mandatory to prevent eye contact.[\[2\]](#)
- Hand Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and changed frequently, especially after direct contact with the compound.[\[3\]](#)
- Body Protection: An impervious laboratory coat or protective clothing is required to prevent skin contact.[\[2\]](#)[\[3\]](#) For tasks with a higher risk of contamination, a disposable coverall may be appropriate.

Quantitative Safety Data

Specific occupational exposure limits for **Saroglitazar sulfoxide-d4** have not been established. The Safety Data Sheet for the parent compound, Saroglitazar, also indicates that no substances with occupational exposure limit values have been identified.[\[2\]](#) The available hazard classifications for Saroglitazar are summarized below.

Hazard Classification	GHS Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[2]
Skin Sensitization	H317	May cause an allergic skin reaction	[2]
Skin and Eye Irritation	-	Moderate to severe irritant	[1]

Handling and Disposal Procedures

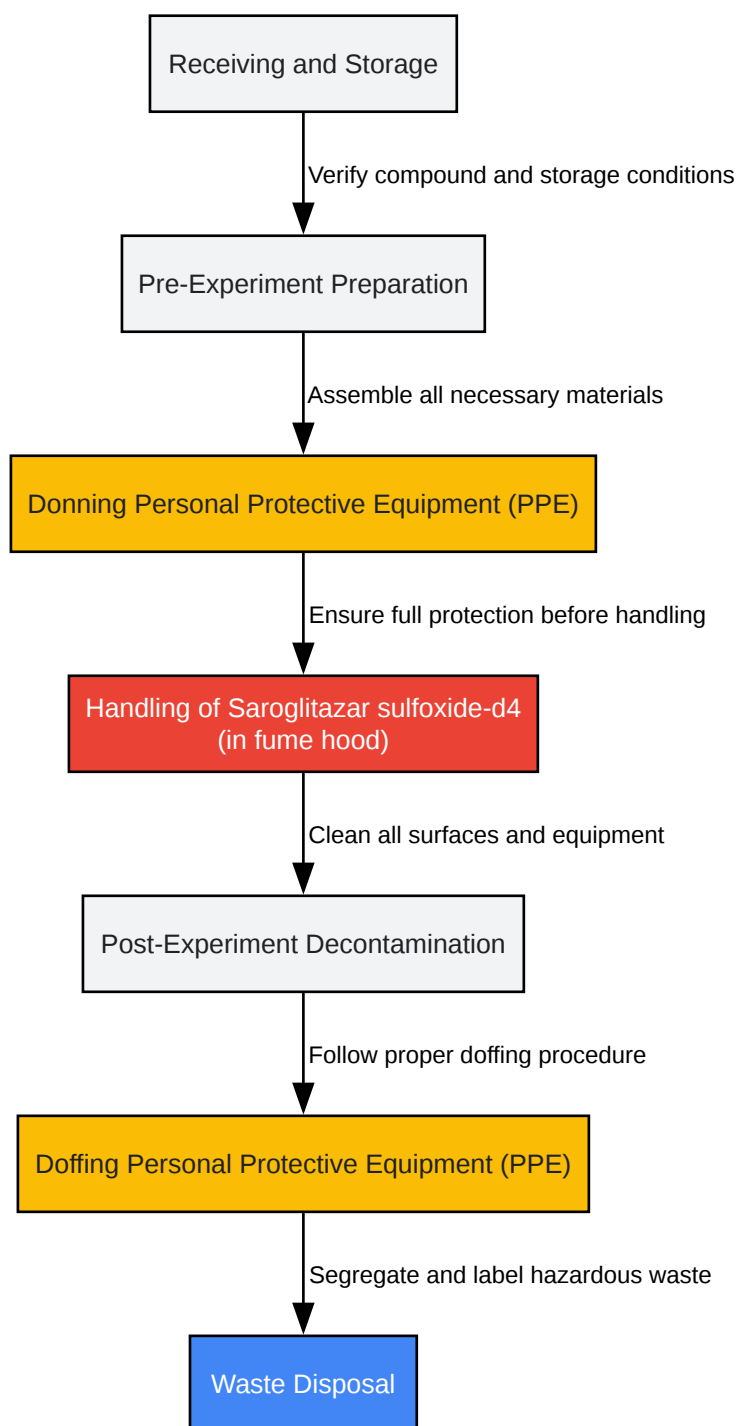
Handling: All handling of **Saroglitazar sulfoxide-d4** should be performed by personnel trained and familiar with handling potent active pharmaceutical ingredients.[\[1\]](#) Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.[\[3\]](#) Avoid the formation of dust and aerosols.[\[3\]](#) Do not eat, drink, or smoke in areas where the compound is handled.[\[2\]](#) After handling, wash hands thoroughly.[\[2\]](#)

Storage: Store **Saroglitazar sulfoxide-d4** in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, refrigeration (2-8°C) is recommended.[4]

Disposal: Dispose of **Saroglitazar sulfoxide-d4** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[2] Contaminated clothing should be removed and washed before reuse.[2] Waste materials should be treated as hazardous chemical waste.

Experimental Workflow for Handling Saroglitazar Sulfoxide-d4

The following diagram outlines the procedural workflow for the safe handling of **Saroglitazar sulfoxide-d4** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Saroglitzazar Sulfoxide-d4**.

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